

An In-Depth Technical Guide on the Molecular Structure Elucidation of Mefenidramium

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Compound of Interest

Compound Name: Mefenidramium

CAS No.: 29869-74-7

Cat. No.: B16105613

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of the molecular structure elucidation of **Mefenidramium**, a quaternary ammonium compound classified as a histamine-1 receptor antagonist.[1] The document details the core synthesis pathway, experimental protocols for synthesis and crystallization, and the expected analytical data from spectroscopic and crystallographic techniques that are fundamental to confirming its molecular structure. All quantitative data is summarized for clarity, and key processes are visualized through workflow and pathway diagrams.

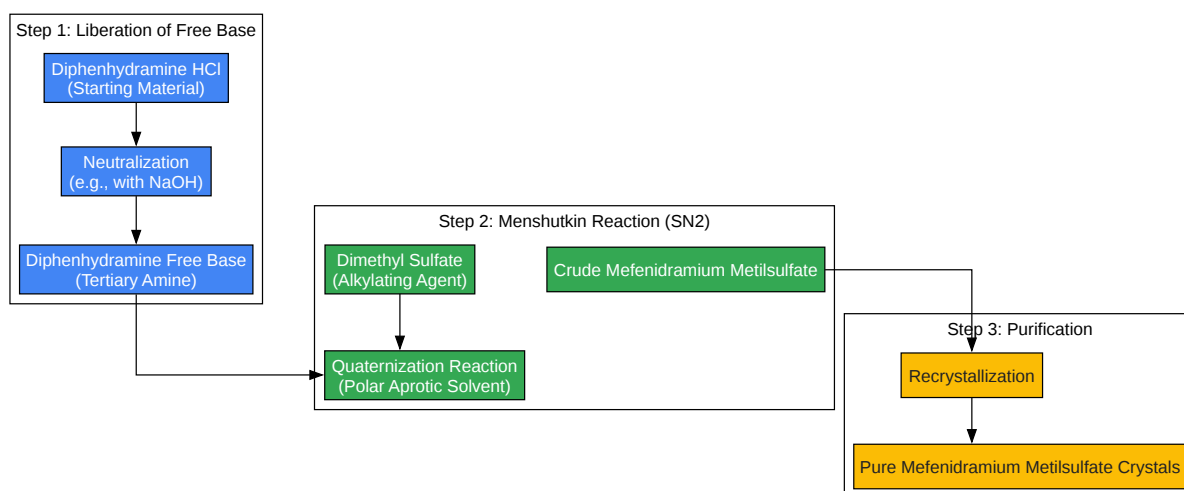
Molecular Identity and Physicochemical Properties

Mefenidramium is a quaternary ammonium cation.[1][2] Its structure is derived from the quaternization of 2-(diphenylmethoxy)-N,N-dimethylethanamine (diphenhydramine). It is typically available as a salt, with common counter-ions including metilsulfate, iodide, or bromide.[1][3] The data presented below pertains to the **Mefenidramium** cation and its common metilsulfate salt.

Property	Mefenidramium Cation	Mefenidramium Metilsulfate
IUPAC Name	2-benzhydryloxyethyl(trimethyl)azanium[2]	2-benzhydryloxyethyl(trimethyl)azanium;methyl sulfate[3]
Synonyms	(2-(Diphenylmethoxy)ethyl)trimethylammonium[2]	Methyldiphenhydramine methyl sulfate[4]
CAS Number	29869-74-7[1][2]	4858-60-0[3]
Molecular Formula	C ₁₈ H ₂₄ NO ⁺ [1]	C ₁₉ H ₂₇ NO ₅ S[3]
Molecular Weight	270.39 g/mol [1]	381.5 g/mol [3]
Canonical SMILES	C--INVALID-LINK--(C)CCOC(c1ccccc1)c2ccccc2[1]	C--INVALID-LINK--(C)CCOC(C1=CC=CC=C1)C2=CC=CC=C2.CS(=O)(=O)[O-]
InChI Key	LTWUEHSXIKQTIK-UHFFFAOYSA-N[1][2]	GTXRVYHDUSRDFT-UHFFFAOYSA-M[4]

Synthesis and Structural Confirmation

The primary route for synthesizing **Mefenidramium** salts is the Menshutkin reaction. This reaction involves the alkylation of a tertiary amine to form a quaternary ammonium salt.[5] In this case, the tertiary amine diphenhydramine (as a free base) is treated with an alkylating agent like dimethyl sulfate to yield **Mefenidramium** metilsulfate.[5] This synthesis is a critical first step in producing the material needed for structural analysis.



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*Caption: Workflow for the synthesis of **Mefenidramium** Metilsulfate.*

Experimental Protocol: Synthesis

This protocol describes a general procedure for the synthesis of **Mefenidramium** metilsulfate from diphenhydramine hydrochloride.^[5]

- Preparation of Diphenhydramine Free Base:
 - Dissolve 0.01 mol of diphenhydramine hydrochloride in 20 mL of distilled water.

- Slowly add a 10% aqueous solution of sodium hydroxide (NaOH) with stirring until the solution becomes basic (pH > 10), leading to the precipitation of the free base.
- Extract the aqueous mixture three times with 20 mL portions of diethyl ether.
- Combine the organic extracts and dry them over anhydrous sodium sulfate for at least 12 hours.
- Remove the solvent via rotary evaporation to yield the diphenhydramine free base as an oil.
- Quaternization Reaction:
 - Dissolve the obtained diphenhydramine free base in a suitable polar aprotic solvent (e.g., acetone or acetonitrile).
 - Add a stoichiometric equivalent (1.0 eq) of dimethyl sulfate dropwise to the solution at room temperature with stirring.
 - After the addition is complete, gently heat the reaction mixture to reflux for 2-4 hours to ensure the reaction goes to completion.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Isolation and Purification:
 - Cool the reaction mixture to room temperature. If a precipitate has formed, collect it by vacuum filtration.
 - If no precipitate forms, reduce the solvent volume under reduced pressure and add a non-polar anti-solvent (e.g., diethyl ether) to induce precipitation.
 - Collect the crude solid product by vacuum filtration and wash with a small amount of the anti-solvent.
 - Further purify the crude product by recrystallization as described in Section 4.1.

Spectroscopic Elucidation

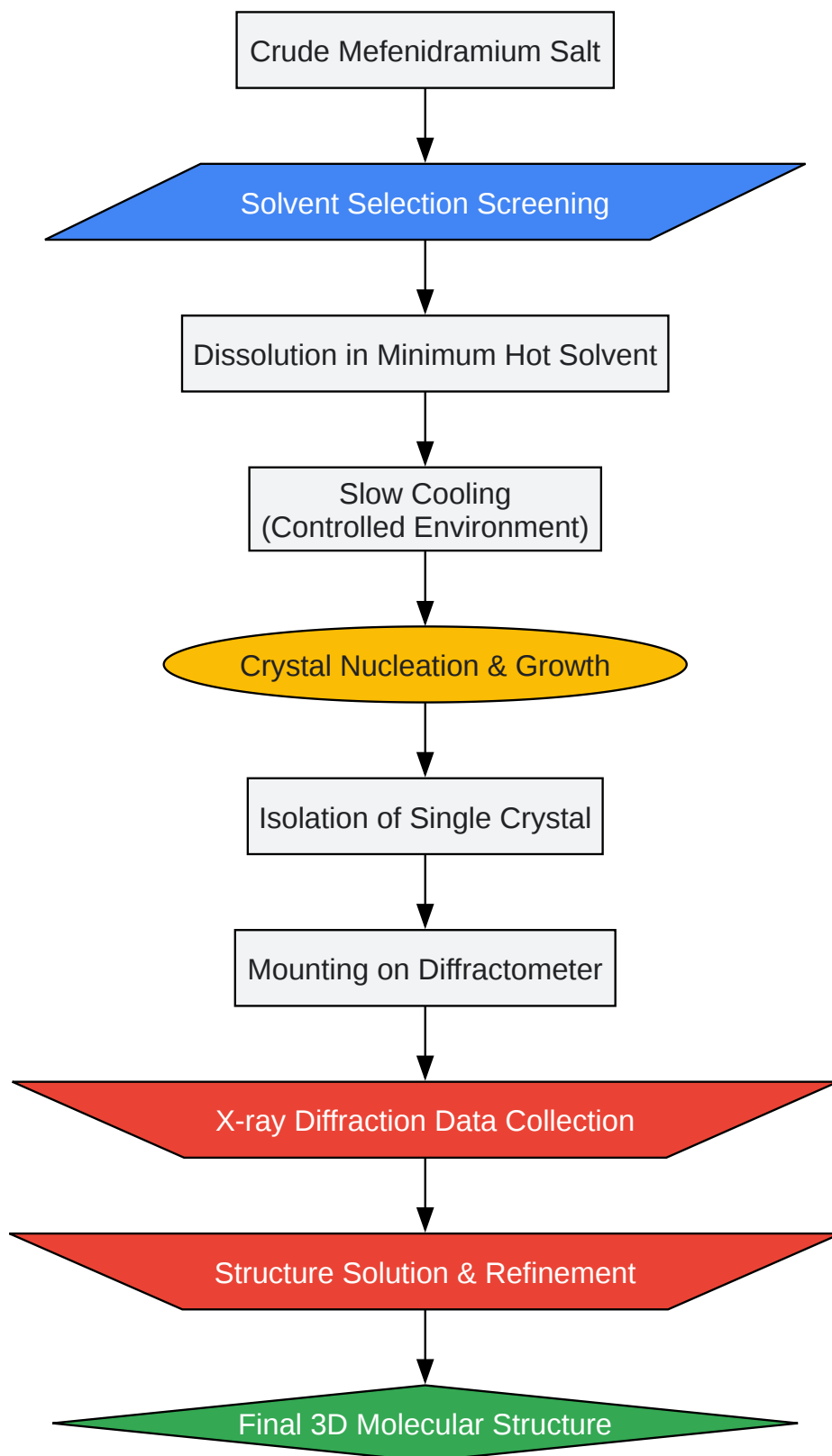
Spectroscopic analysis is essential for confirming the molecular structure of the synthesized compound. While specific experimental spectra for **Mefenidramium** are not publicly detailed, the following table outlines the expected data based on its known structure.

Technique	Expected Observations
^1H NMR	~7.2-7.5 ppm: Multiplet, 10H (protons on two phenyl rings).~5.5 ppm: Triplet, 1H (methine proton, -CH-O-).~4.0 ppm: Triplet, 2H (methylene protons, -O-CH ₂ -).~3.6 ppm: Triplet, 2H (methylene protons, -CH ₂ -N ⁺ -).~3.1 ppm: Singlet, 9H (quaternary amine methyl protons, -N ⁺ (CH ₃) ₃).
^{13}C NMR	~140 ppm: Quaternary carbons of phenyl rings.~125-129 ppm: CH carbons of phenyl rings.~85 ppm: Methine carbon (-CH-O-).~65 ppm: Methylene carbon (-O-CH ₂ -).~60 ppm: Methylene carbon (-CH ₂ -N ⁺ -).~55 ppm: Methyl carbons (-N ⁺ (CH ₃) ₃).
Mass Spectrometry (ESI+)	Parent Ion (M ⁺): A prominent peak at m/z ≈ 270.19, corresponding to the molecular formula [C ₁₈ H ₂₄ NO] ⁺ . ^{[1][2]} Key Fragments: Fragmentation may occur via cleavage of the ether bond or loss of methyl groups from the quaternary nitrogen.
Infrared (IR) Spectroscopy	~3050-3000 cm ⁻¹ : C-H stretching (aromatic).~2950-2850 cm ⁻¹ : C-H stretching (aliphatic).~1600, 1490 cm ⁻¹ : C=C stretching (aromatic ring).~1200-1050 cm ⁻¹ : C-O-C ether stretching (asymmetric and symmetric).

Crystallographic Analysis

Single-crystal X-ray diffraction provides unambiguous proof of molecular structure, including bond lengths, angles, and stereochemistry. Obtaining a high-quality crystal is the most critical

step.



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Caption: General workflow for single-crystal X-ray crystallography analysis.

Experimental Protocol: Crystallization

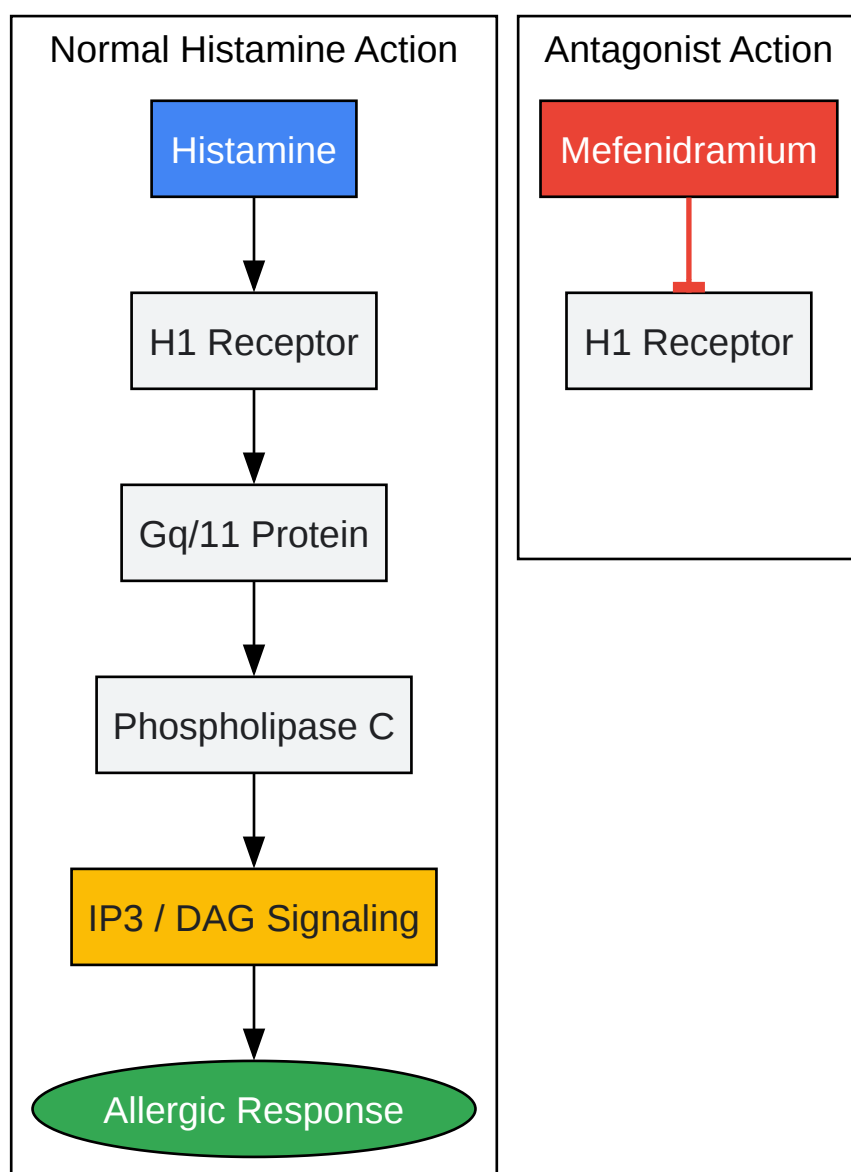
This protocol provides general guidance for obtaining single crystals of **Mefenidramium** metilsulfate suitable for X-ray diffraction, based on established principles.^[6]

- Solvent Selection:
 - Test the solubility of the purified compound in various solvents (e.g., ethanol, isopropanol, acetonitrile, water) at room temperature and at their boiling points.
 - An ideal single solvent is one where the compound is sparingly soluble at room temperature but fully soluble when hot.^[6]
 - Alternatively, identify a solvent/anti-solvent pair (e.g., ethanol/diethyl ether), where the compound is soluble in the solvent and insoluble in the anti-solvent.
- Crystal Growth (Slow Evaporation/Cooling):
 - Prepare a saturated or near-saturated solution of the compound in the chosen solvent at an elevated temperature.
 - Perform a hot filtration if any insoluble impurities are present.^[6]
 - Transfer the clear solution to a clean vial.
 - Cover the vial with a cap or parafilm pierced with a few small holes to allow for slow solvent evaporation.
 - Alternatively, allow the sealed solution to cool to room temperature slowly, followed by transfer to a refrigerator (4 °C) or freezer (-20 °C) to promote slow crystal growth.^[6]
- Crystal Isolation:
 - Once well-formed, single crystals are observed, carefully decant the mother liquor.
 - Select a suitable crystal using a microscope and mount it on the goniometer head of the diffractometer for analysis.

Pharmacological Context: Mechanism of Action

The structural elucidation of **Mefenidramium** is critical for understanding its function as a Histamine-1 (H1) Receptor Antagonist.[1] Its quaternary ammonium structure makes it a charged molecule, which typically limits its ability to cross the blood-brain barrier, reducing central nervous system side effects compared to its tertiary amine precursor, diphenhydramine.

Mefenidramium acts by competitively binding to the H1 receptor, preventing histamine from binding and activating its downstream signaling pathway.



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Caption: **Mefenidramium** competitively antagonizes the H1 receptor.

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